

In-Depth Technical Guide: Fmoc-Dap(Aloc)-OH

Chemical Properties & Application

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Compound of Interest

Compound Name: *Fmoc-Dap(Aloc)-OH*

Cat. No.: *B12823051*

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Part 1: Introduction & Strategic Utility[1]

Fmoc-Dap(Aloc)-OH (

-Fmoc-

-allyloxycarbonyl-L-2,3-diaminopropionic acid) is a high-value, orthogonal building block used in Solid-Phase Peptide Synthesis (SPPS). It serves as a critical "switch" in the design of complex peptidomimetics, allowing for site-selective modification of the peptide backbone.

Unlike standard amino acids, the Diaminopropionic acid (Dap) core possesses a short side chain (

) ending in a secondary amine. When protected with the Allyloxycarbonyl (Aloc) group, this residue remains stable during standard Fmoc removal (basic conditions) and side-chain deprotection/cleavage (acidic conditions). This three-dimensional orthogonality enables:

- On-Resin Cyclization: Formation of lactam bridges (stapled peptides) to enforce helical structure or improve metabolic stability.

- Site-Specific Labeling: Late-stage attachment of fluorophores or drugs to the specific Dap residue without affecting other amines (e.g., Lysine).
 - Branched Peptide Synthesis: Growth of a secondary peptide chain from the Dap side chain.
- [1]

Part 2: Chemical & Physical Properties[3][4]

The following data aggregates physicochemical standards for quality control and experimental planning.

Table 1: Physicochemical Specifications

Property	Specification
IUPAC Name	(2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-3-(prop-2-enoxycarbonylamino)propanoic acid
Common Name	Fmoc-Dap(Aloc)-OH
CAS Number	188970-92-5 (L-isomer) 178924-05-5 (D-isomer)
Molecular Formula	
Molecular Weight	410.42 g/mol
Solubility	Soluble in DMF, DMSO, NMP (>0.5 M).[2][3][4] [5][6] Sparingly soluble in DCM.
Appearance	White to off-white powder
Purity Standard	(HPLC)
Chiral Purity	D-enantiomer (for L-isomer)
Storage	to , desiccated.[5] Protect from light.[6]

Stability Profile

- Acid Stability: Stable to TFA (up to 95%) used in global deprotection/cleavage.
- Base Stability: The Fmoc group is cleaved by 20% Piperidine; the Aloc group is stable.
- Orthogonality: The Aloc group is exclusively cleaved by Palladium(0) catalysts via π -allyl chemistry.

Part 3: Experimental Protocols & SPPS Integration

Coupling Efficiency

Due to the steric bulk of the Fmoc and Aloc groups on the short Dap side chain, coupling can be slower than Alanine but generally faster than

α -branched residues (Val, Ile).

Recommended Activation:

- Reagents: DIC/Oxyma Pure or HATU/HOAt.
- Stoichiometry: 3-4 equivalents relative to resin loading.
- Solvent: DMF or NMP.
- Monitoring: Kaiser Test (Ninhydrin) is effective. If coupling is difficult, double couple at 50°C.

The Core Protocol: Orthogonal Aloc Deprotection

This is the critical step. The Aloc group must be removed on-resin while leaving the N-terminal Fmoc and other side-chain protecting groups (Boc, tBu, Trt) intact.

Reagents Required:

- Catalyst: Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$].

- Scavenger: Phenylsilane () or Dimethylbarbituric acid (DMBA).
- Solvent: Dry DCM (Dichloromethane).[1]

Step-by-Step Workflow:

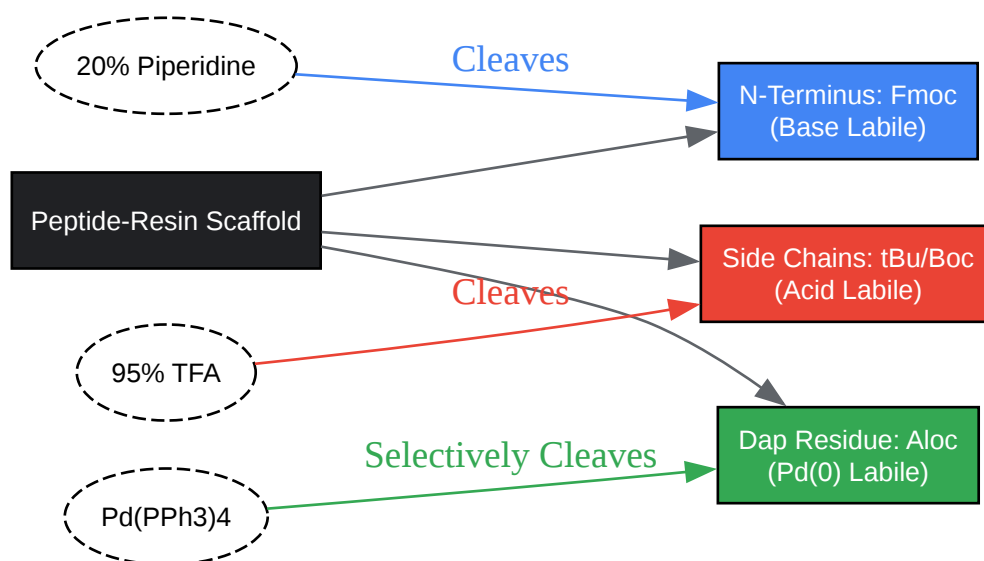
- Resin Preparation: Wash the resin with dry DCM (min) to swell the polymer matrix and remove traces of DMF (which can interfere with Pd catalysis if wet).
- Catalyst Solution Prep:
 - Dissolve (0.1 - 0.25 eq) and Phenylsilane (10 - 20 eq) in dry DCM.
 - Note: Prepare immediately before use. The solution should be yellow/orange. If it turns black immediately, the catalyst is degraded.
- Reaction:
 - Add the Pd/Silane solution to the resin.
 - Agitate gently under Nitrogen or Argon (exclude oxygen) for 30–60 minutes.
 - Caution: Do not use a standard vacuum manifold that pulls air through the resin; oxygen kills the Pd(0) catalytic cycle.
- Washing (Crucial for Metal Removal):
 - Drain reagents.[1]
 - Wash with DCM ().[1][7]
 - Metal Scavenging Wash: Wash with 0.5% Sodium Diethyldithiocarbamate (DDC) in DMF (

min) or a specialized metal scavenger resin. This removes residual Palladium which appears as a black precipitate.

- Final Wash: DMF (), DCM ().^[1]

Visualization of Orthogonality

The following diagram illustrates the selective deprotection logic used when incorporating **Fmoc-Dap(Aloc)-OH**.



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Caption: Figure 1: Orthogonal protection strategy. Aloc allows specific manipulation of the Dap amine without affecting N-terminal or other side-chain protections.

Part 4: Advanced Applications

Lactam Cyclization (Peptide Stapling)

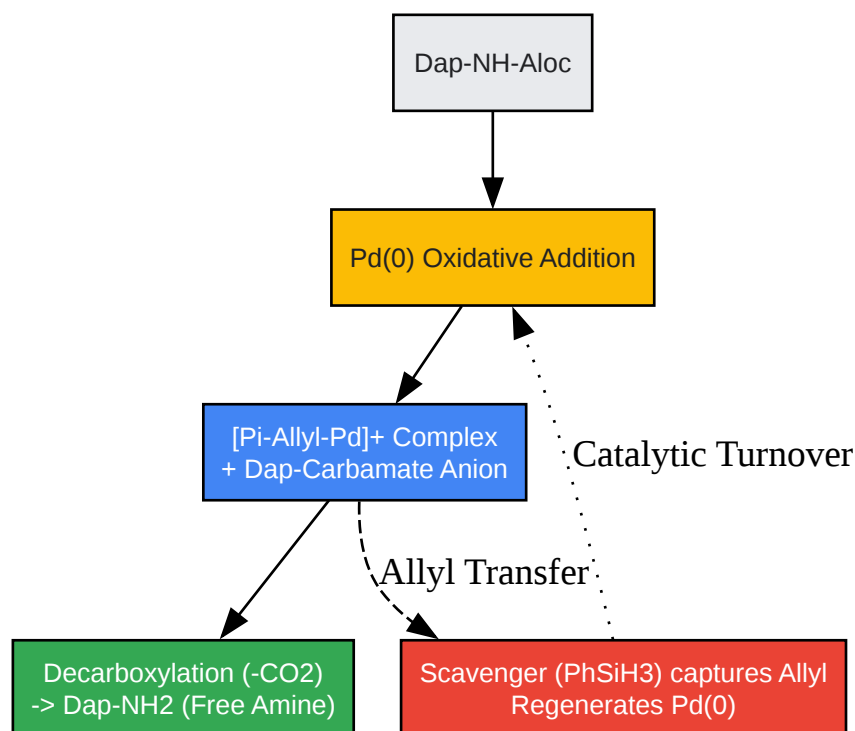
Fmoc-Dap(Aloc)-OH is frequently paired with Fmoc-Asp(OAll)-OH or Fmoc-Glu(OAll)-OH to form lactam bridges.

Mechanism:

- Synthesize the full linear peptide.
- Perform Pd(0) deprotection (removes Aloc on Dap and Allyl ester on Asp/Glu simultaneously).
- The result is a free amine (on Dap) and a free carboxyl (on Asp/Glu) on the resin-bound peptide.
- Cyclization: Add PyBOP/HOBt/DIEA (1:1:2) in DMF.[1][4][8] Shake for 2–12 hours.
- Cleave final peptide with TFA.

Mechanistic Insight: Aloc Removal

Understanding the mechanism is vital for troubleshooting. The reaction proceeds via a π -allyl palladium complex.[7]



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Caption: Figure 2: Catalytic cycle of Alloc deprotection. The scavenger is essential to prevent the allyl group from re-attaching to the amine.

Part 5: Troubleshooting & Safety

Common Pitfalls

- Incomplete Alloc Removal: Often caused by "poisoned" catalyst.
 - Solution: Ensure the resin is washed with dry DCM. Use fresh catalyst. Perform the reaction twice (2 x 30 min).
- Black Peptide: Residual Palladium.[\[1\]](#)
 - Solution: The DDC (dithiocarbamate) wash is mandatory. Alternatively, use commercially available Pd-scavenging silica after cleavage, but on-resin washing is superior.
- Aldehyde Formation: If using (tributyltin hydride) as a scavenger, side reactions can occur.
 - Correction: Switch to Phenylsilane or DMBA.

Safety Data (MSDS Summary)

- Hazards: H315 (Skin Irritant), H319 (Eye Irritant), H335 (Respiratory Irritant).[\[3\]](#)
- Handling: Wear nitrile gloves, safety goggles, and work within a fume hood.
- Disposal: Palladium waste must be segregated from standard organic waste.

References

- PubChem. (2025).[\[3\]](#)[\[5\]](#) Fmoc-Dap(Alloc)-OH | C₂₂H₂₂N₂O₆ | CID 2756107.[\[3\]](#) National Institutes of Health. Available at: [\[Link\]](#)
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